

Ro4987655 solubility and stability in DMSO

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Compound of Interest

Compound Name: Ro4987655

Cat. No.: B1684329

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Technical Support Center: Ro4987655

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of **Ro4987655** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **Ro4987655**?

A1: The recommended solvent for preparing a stock solution of **Ro4987655** is dimethyl sulfoxide (DMSO). It is highly soluble in DMSO.[1][2] For in vivo experiments, other solvents like ethanol have also been used in formulations.[1][3]

Q2: I've dissolved **Ro4987655** in DMSO, but it precipitated after I diluted it with my aqueous media. What should I do?

A2: It is common for compounds to precipitate when a DMSO stock solution is diluted with aqueous media.[4] To redissolve the precipitate, you can try the following:

- Vortex the solution for a few minutes.[4]
- Sonicate the solution.[4]
- Gently warm the solution in a 37°C water bath.[4] Ensure the precipitate has completely redissolved before using the solution in your experiment.[4]

Q3: How many times can I freeze and thaw my **Ro4987655** stock solution in DMSO?

A3: To maintain the stability of your stock solution, it is best to aliquot it into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[1]^[5] While many compounds in DMSO are resistant to multiple freeze-thaw cycles, some can be sensitive.^[6]

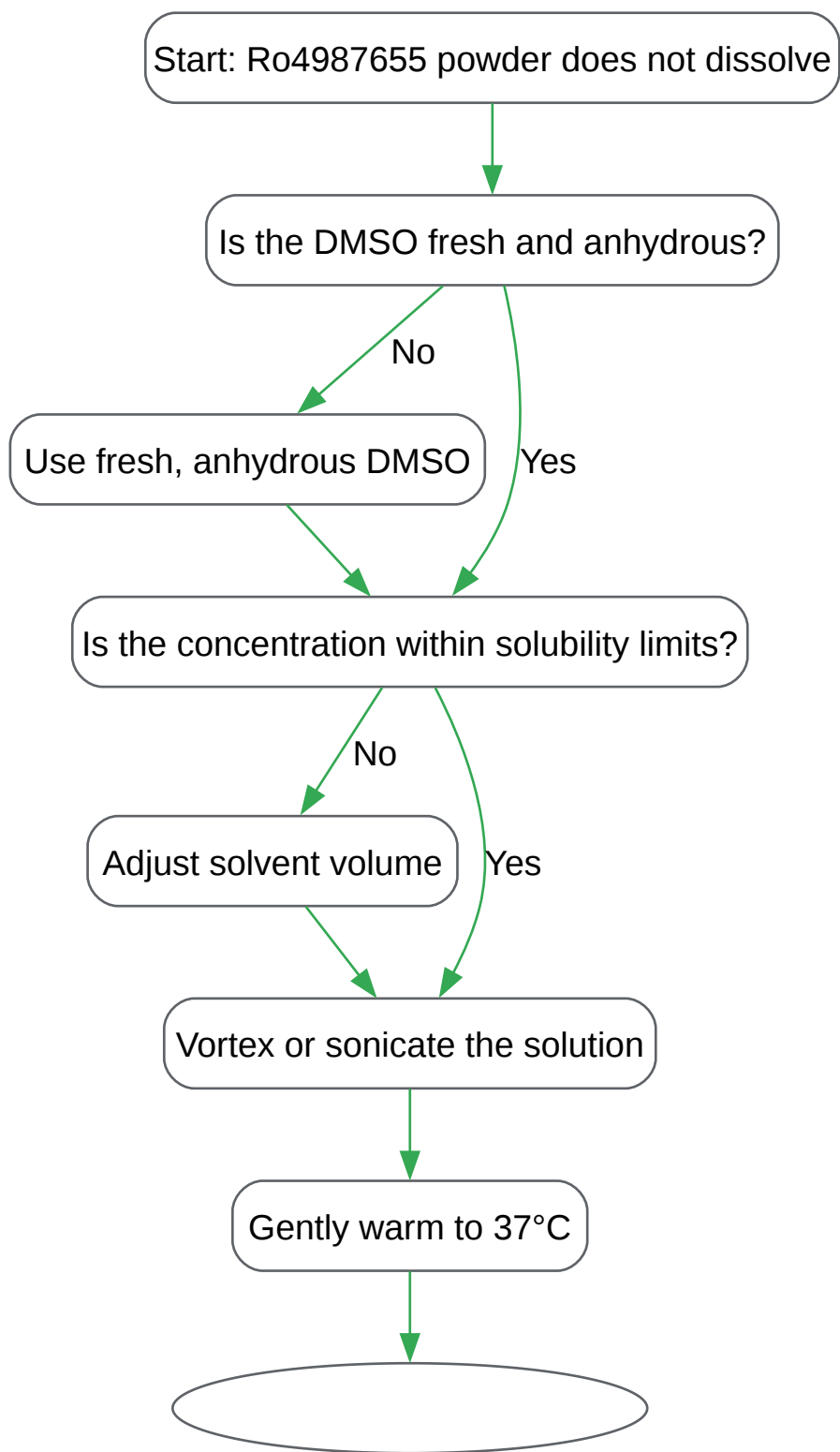
Q4: Does the quality of DMSO affect the solubility of **Ro4987655**?

A4: Yes, the quality of DMSO is important. DMSO is hygroscopic, meaning it can absorb moisture from the air. Using DMSO that has absorbed water can reduce the solubility of **Ro4987655**.^[1] It is recommended to use fresh, high-quality DMSO to ensure maximum solubility.^[1]

Troubleshooting Guides

Issue: Difficulty Dissolving Ro4987655 Powder in DMSO

- Possible Cause 1: Insufficient Solvent Volume.
 - Solution: Ensure you are using a sufficient volume of DMSO to achieve the desired concentration, based on the solubility data.
- Possible Cause 2: Low-Quality or "Wet" DMSO.
 - Solution: Use fresh, anhydrous grade DMSO. Moisture in DMSO can significantly decrease the solubility of many compounds.^[1]
- Solution Workflow:



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Caption: Troubleshooting workflow for solubility issues.

Data at a Glance

Solubility Data

Solvent	Solubility	Molar Concentration	Notes
DMSO	100 mg/mL[1]	176.9 mM[1]	Use of fresh DMSO is recommended as moisture can reduce solubility.[1]
DMSO	10 mg/mL[2]		
Ethanol	16 mg/mL[1]		
DMF	15 mg/mL[2]		
Water	Insoluble[1]		

Stability of Stock Solutions

Storage Temperature	Duration	Source
-80°C	2 years	MedchemExpress.com[7]
-80°C	1 year	Selleck Chemicals[1]
-20°C	1 year	MedchemExpress.com[7]
-20°C	1 month	Selleck Chemicals[1]

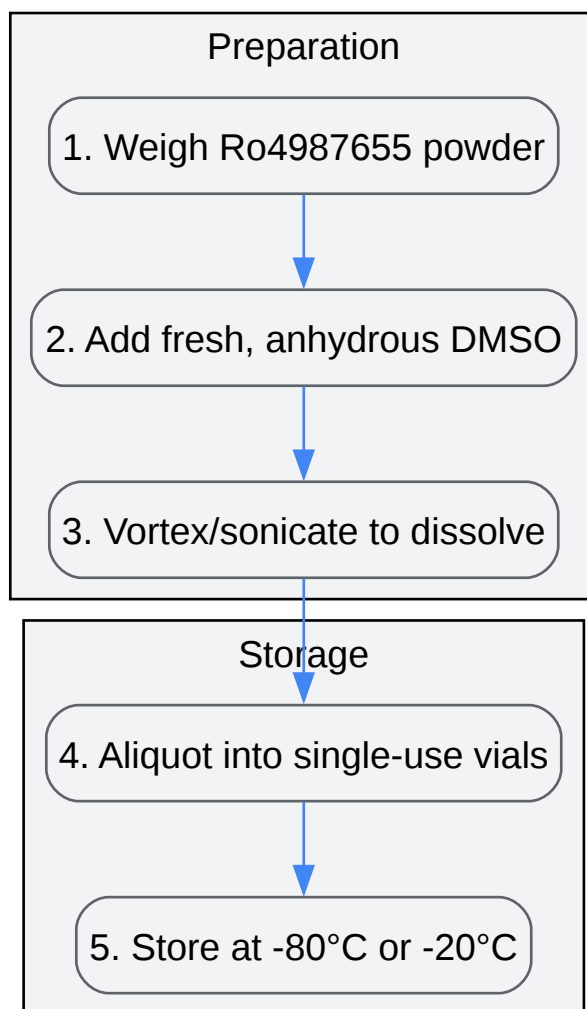
Note: The stability of the compound as a powder is reported to be at least 3 years at -20°C.[1]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

This protocol is for preparing a high-concentration stock solution for in vitro use.

- Workflow Diagram:



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Caption: Workflow for preparing a stock solution.

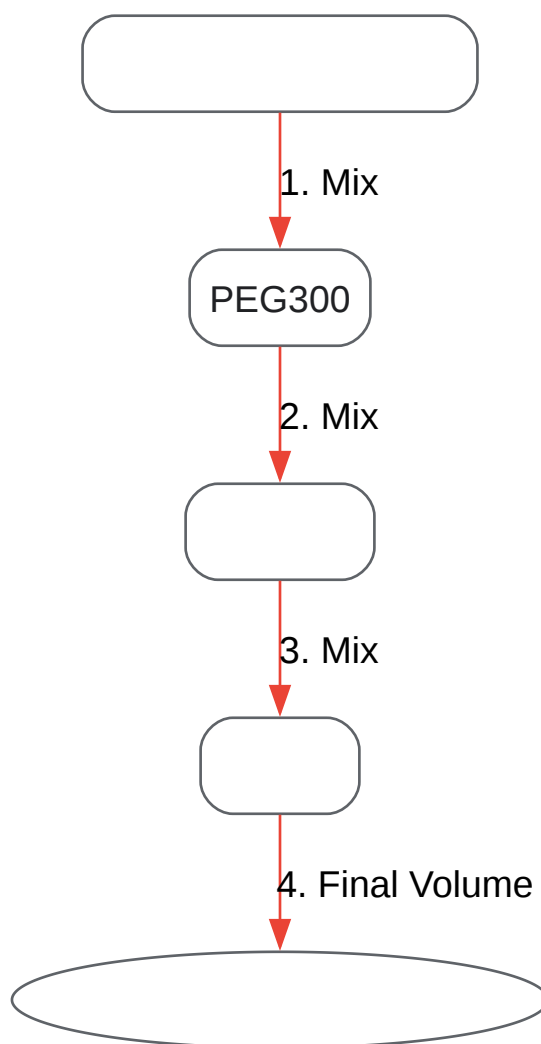
- Methodology:
 - Equilibrate the vial of **Ro4987655** powder to room temperature before opening.
 - Weigh the desired amount of powder. The molecular weight of **Ro4987655** is 565.3 g/mol .
 - Add the appropriate volume of fresh, anhydrous DMSO to achieve a 100 mM concentration.

- Vortex and/or sonicate the solution until the powder is completely dissolved. Gentle warming to 37°C can be used if necessary.[\[4\]](#)
- Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles and moisture absorption.[\[1\]](#)[\[5\]](#)
- Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).[\[7\]](#)

Protocol 2: Preparation of a Working Solution for In Vivo Oral Administration

This protocol provides an example of how to prepare a formulation for in vivo experiments. It is recommended to prepare this solution fresh on the day of use.[\[7\]](#)

- Logical Relationship Diagram:



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Caption: Logical steps for in vivo working solution.

- Methodology (Example for a 1 mL working solution):^[1]
 - Start with a clarified stock solution of **Ro4987655** in DMSO (e.g., 100 mg/mL).
 - In a sterile tube, add 400 μ L of PEG300.
 - To the PEG300, add 50 μ L of the 100 mg/mL **Ro4987655** DMSO stock solution and mix thoroughly until clear.
 - Add 50 μ L of Tween80 to the mixture and mix until clear.

- Add 500 μ L of ddH₂O to bring the total volume to 1 mL and mix.
- This formulation should be used immediately for optimal results.^[1]

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